

Essential Safety and Operational Guide for Handling TAT (47-57), TAMRA-Labeled

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Compound of Interest

Compound Name: TAT (47-57), TAMRA-labeled

Cat. No.: B12388509

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized reagents such as **TAT (47-57), TAMRA-labeled**. This guide provides immediate and essential safety protocols, operational instructions, and disposal plans to foster a secure and efficient research environment.

Product Information:

TAT (47-57), TAMRA-labeled is a fluorescently-labeled cell-penetrating peptide. The TAMRA (tetramethylrhodamine) label allows for fluorescent detection in various applications. The peptide sequence is derived from the HIV-1 TAT protein.

Property	Value
Appearance	Lyophilized red powder
Molecular Formula	C93H142ClN35O20
Molecular Weight	1972.3 g/mol
Solubility	Freely soluble in water
Storage	Store lyophilized peptide at -20°C or lower, protected from light. Reconstituted peptide can be aliquoted and stored at -20°C or lower.

Source: Anaspec Technical Data Sheet[1][2]

Personal Protective Equipment (PPE)

When handling **TAT (47-57)**, **TAMRA-labeled**, appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following PPE should be worn at all times in the laboratory.

PPE Category	Item	Specification
Eye Protection	Safety Glasses with Side Shields	Must be worn to protect against splashes.
Hand Protection	Chemical-resistant Gloves	Nitrile or other suitable material.
Body Protection	Laboratory Coat	To protect skin and clothing from contamination.

Source: General Laboratory Safety Guidelines

Operational Plan: Step-by-Step Handling Protocol

Adherence to a standardized operational protocol is crucial for both experimental success and laboratory safety.

1. Preparation:

- Before handling, ensure that the Safety Data Sheet (SDS) has been reviewed and is readily accessible.
- Work in a well-ventilated area, preferably a chemical fume hood.
- Prepare all necessary equipment and reagents in advance.

2. Reconstitution:

- Allow the lyophilized peptide to reach room temperature before opening the vial to prevent condensation.

- Reconstitute the peptide using sterile, nuclease-free water or an appropriate buffer to the desired concentration.
- Gently vortex or pipette to dissolve the peptide completely. Avoid vigorous shaking which could cause denaturation.

3. Experimental Use:

- When using the reconstituted peptide, handle it with care to avoid spills and aerosol formation.
- Use appropriate, calibrated pipettes for accurate measurement.
- Keep the vial containing the peptide solution closed when not in use.

4. Storage of Reconstituted Peptide:

- For short-term storage, keep the reconstituted peptide at 2-8°C.
- For long-term storage, aliquot the solution into smaller, single-use vials to avoid repeated freeze-thaw cycles and store at -20°C or lower.

Caption: Workflow for handling **TAT (47-57)**, **TAMRA-labeled**.

Disposal Plan

Proper disposal of **TAT (47-57)**, **TAMRA-labeled** and any contaminated materials is critical to prevent environmental contamination and ensure compliance with institutional and regulatory guidelines.

1. Waste Segregation:

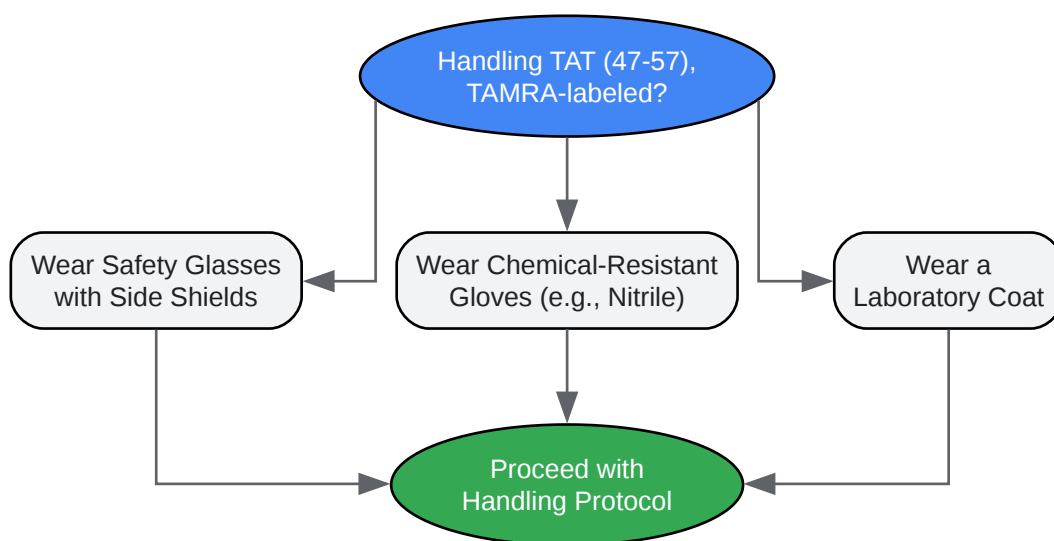
- All disposable materials that have come into contact with the peptide, such as pipette tips, tubes, and gloves, should be considered chemically contaminated waste.
- Segregate this waste from regular laboratory trash.

2. Waste Collection:

- Collect all contaminated solid waste in a designated, clearly labeled hazardous waste container.
- Collect unused or waste solutions of the peptide in a separate, sealed, and clearly labeled hazardous liquid waste container.

3. Final Disposal:

- Dispose of all hazardous waste through your institution's Environmental Health and Safety (EHS) office.
- Follow all local, state, and federal regulations for the disposal of chemical waste. Do not pour any of the peptide solution down the drain.



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Caption: PPE selection for handling the labeled peptide.

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References

- 1. TAT (47-57), TAMRA-labeled - 1 mg [anaspec.com]
- 2. anaspec.com [anaspec.com]
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